

1-Cyclopropylpropane-1-sulfonyl Chloride: Structural Dynamics and Synthetic Utility[2]

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Compound of Interest

Compound Name: 1-Cyclopropylpropane-1-sulfonyl chloride

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Abstract **1-Cyclopropylpropane-1-sulfonyl chloride** (CAS 1484849-28-6) represents a specialized class of secondary sulfonyl chlorides utilized as high-value building blocks in medicinal chemistry.[2][3][4][5] Characterized by the steric convergence of a cyclopropyl ring and an ethyl chain at the sulfonyl-bearing carbon, this molecule offers unique electronic and conformational properties for drug design.[1] This guide provides a comprehensive technical analysis of its structure, synthesis, reactivity profile, and application in installing metabolically stable, lipophilic sulfonamide motifs.[1]

Structural Analysis and Physicochemical Properties[6][7]

Molecular Architecture

Unlike the commoditized cyclopropanesulfonyl chloride (primary), **1-Cyclopropylpropane-1-sulfonyl chloride** is a secondary sulfonyl chloride.[2] The sulfur atom is attached to a chiral carbon center (C1) substituted by:

- A Cyclopropyl group: Provides significant steric bulk and unique electronic properties (Walsh orbitals) that can stabilize adjacent positive charge or radical character.[1]

- An Ethyl group: Adds lipophilicity and further steric hindrance.[1]
- A Sulfonyl chloride moiety (-SO₂Cl): The electrophilic warhead.[1]

Key Structural Parameters:

- Formula: C₆H₁₁ClO₂S[1][2][6]
- Molecular Weight: 182.67 g/mol [1][2][6]
- CAS Number: 1484849-28-6[2][3][4][5][6][7]
- Chirality: The C1 position is a stereocenter.[1] Commercial preparations are typically racemic, though enantioselective synthesis is critical for late-stage drug candidates.[1][2]

Electronic and Steric Effects

The juxtaposition of the cyclopropyl ring and the sulfonyl group creates a "bisected" conformation preference where the plane of the cyclopropyl ring aligns to maximize orbital overlap with the C-S bond.[1]

- Steric Shielding: The secondary nature of the carbon center significantly retards nucleophilic attack at the sulfur atom compared to primary analogues (e.g., methanesulfonyl chloride).[1]
- Inductive Effects: The cyclopropyl group acts as a weak electron donor, potentially modulating the electrophilicity of the sulfur, making it slightly less reactive than purely aliphatic secondary sulfonyl chlorides (e.g., isopropylsulfonyl chloride).[1]

Synthetic Pathways[1][2][10][11][12]

The synthesis of secondary alpha-cyclopropyl sulfonyl chlorides requires precise control to avoid ring opening or desulfonylation.[1][2] The most robust industrial route involves the oxidative chlorination of the corresponding sulfinate salt, generated via Grignard chemistry.[1]

Primary Route: Grignard-Sulfinate Oxidation

This protocol ensures high fidelity of the cyclopropyl ring and efficient conversion to the sulfonyl chloride.[1][2]

Step-by-Step Protocol:

- **Precursor Preparation:** 1-Bromo-1-cyclopropylpropane is prepared via radical bromination or alcohol substitution of 1-cyclopropylpropan-1-ol.^{[1][2]}
- **Grignard Formation:**
 - Reagents: Mg turnings, I₂ (initiator), THF (anhydrous).^[1]
 - Condition: Reflux/initiation.^[1] The formation of secondary cyclopropyl Grignards can be sluggish; LiCl catalysis may be employed.^[1]
- **Sulfination:**
 - The Grignard reagent is treated with sulfur dioxide (SO₂) at -20°C to -10°C.^[2]
 - Intermediate: Magnesium 1-cyclopropylpropane-1-sulfinate.^{[1][2]}
- **Oxidative Chlorination:**
 - The sulfinate salt is suspended in DCM/Water or THF.^[1]
 - Reagent: N-Chlorosuccinimide (NCS) or Chlorine gas (Cl₂).^{[1][2]}
 - Mechanism:^{[1][2][8]} Formation of the sulfonyl radical/cation intermediate followed by chloride capture.^[1]

Visualization of Synthesis Pathway



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Caption: Figure 1.^{[2][9]} Standard synthetic route via Grignard formation and oxidative chlorination of the intermediate sulfinate.^[1]

Reactivity Profile & Experimental Handling

Sulfonylation of Amines (Sulfonamide Synthesis)

The primary application of this molecule is the formation of sulfonamides.[1][10] Due to the steric bulk at the alpha-position, reaction times are longer than for standard aryl sulfonyl chlorides.[1]

Optimized Protocol:

- Solvent: DCM or DMF (for low solubility amines).[1]
- Base: Pyridine (nucleophilic catalyst) or DIPEA (steric base).[1]
- Temperature: Start at 0°C, then warm to Room Temperature (RT). Heating to 40-50°C may be required for electron-deficient anilines.[1][2]
- Warning: Avoid strong hydroxide bases (NaOH/KOH) which may trigger elimination to the sulfene intermediate (see Section 3.2).[1]

The Sulfene Elimination Risk

Secondary sulfonyl chlorides with an alpha-proton are prone to sulfene formation via E2 elimination when treated with tertiary amine bases.[1][2]

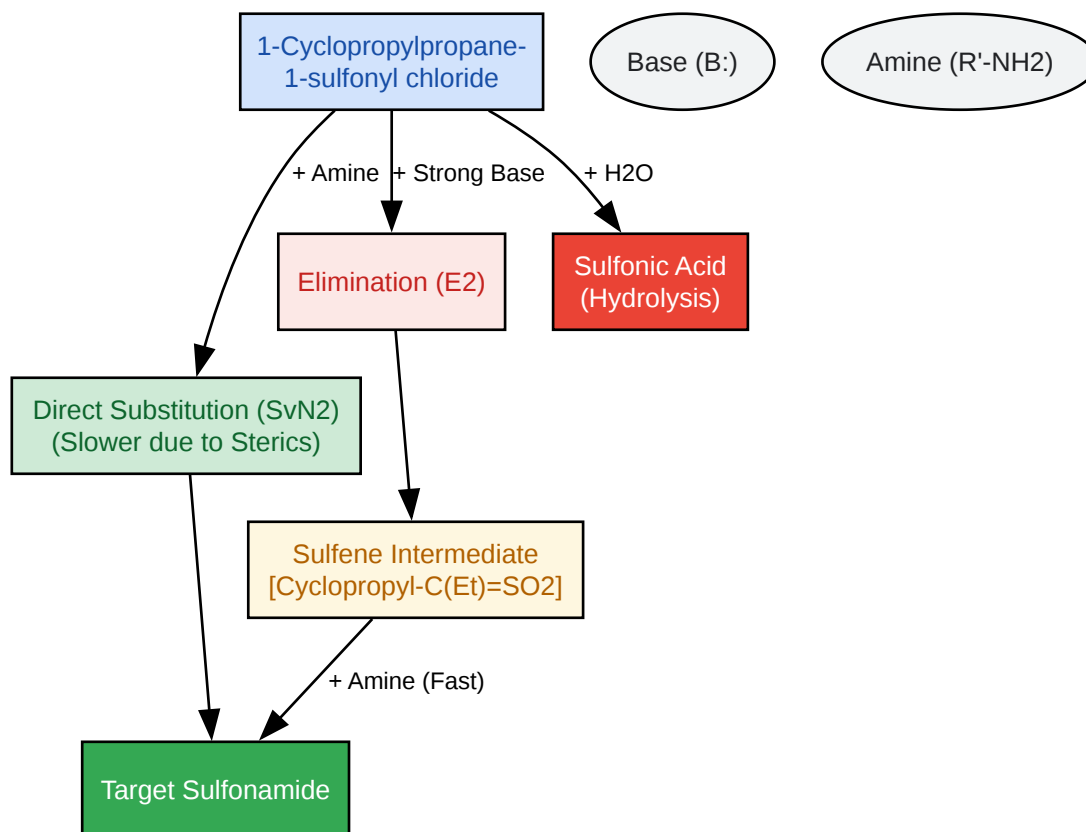
- Mechanism: Base removes the alpha-proton -> Elimination of Cl⁻ -> Formation of transient Sulfene (R₂C=SO₂).[2]
- Consequence: The sulfene is highly reactive and non-selective, potentially leading to side products or oligomerization if the nucleophile is not present in excess.[1]
- Mitigation: Use a slight excess of the amine nucleophile relative to the base, or use weaker bases like pyridine/bicarbonate.[1]

Hydrolytic Stability[1][2]

- Moisture Sensitivity: High.[1] Hydrolyzes to 1-cyclopropylpropane-1-sulfonic acid and HCl upon exposure to atmospheric moisture.[1][2]

- Storage: Store under inert gas (Argon/Nitrogen) at 2-8°C.

Visualization of Reactivity Mechanisms[1][2]



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Caption: Figure 2. Competing reaction pathways: Direct nucleophilic substitution vs. Sulfene-mediated addition.[2]

Applications in Drug Discovery[1][13]

Conformational Restriction

The 1-cyclopropylpropane moiety serves as a rigid, lipophilic spacer.[1][2] In medicinal chemistry, replacing a flexible isopropyl or sec-butyl group with this scaffold can:

- Reduce Rotatable Bonds: Lower entropic penalty upon binding to a receptor.[1]
- Block Metabolism: The cyclopropyl ring protects the alpha-carbon from metabolic oxidation (P450), a common liability for alkyl sulfonamides.[1]

Therapeutic Areas[1][2]

- Antivirals (HCV NS3 Protease Inhibitors): Cyclopropyl sulfonamides are critical pharmacophores in protease inhibitors (e.g., Glecaprevir analogues), where the cyclopropyl group fits into specific hydrophobic pockets (S1' or S2 subsites).[1]
- GPCR Modulators: Used to tune the physicochemical properties (LogP, tPSA) of allosteric modulators.[1]

Safety and Handling Data

Parameter	Specification
Physical State	Colorless to pale yellow liquid (typical for class)
Boiling Point	~85-90°C at 0.5 mmHg (Predicted)
Hazards	Corrosive (Skin Corr.[1][2] 1B), Lachrymator.[1] Causes severe skin burns and eye damage.[1] Reacts violently with water.[1]
PPE Requirements	Face shield, chemically resistant gloves (Nitrile/Neoprene), Fume hood mandatory.[1]
Incompatibility	Strong oxidizers, Alcohols (exothermic ester formation), Water, Strong bases.[1]

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